

Application Notes and Protocols for Forchlorfenuron (CPPU) Stock Solution Preparation

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Compound of Interest

Compound Name: Forchlorfenuron

Cat. No.: B1673536

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Forchlorfenuron, also known as CPPU (N-(2-chloro-4-pyridinyl)-N'-phenyl-urea), is a synthetic plant growth regulator with cytokinin-like activity.[1][2][3] It is widely utilized in research and agricultural settings to promote cell division, cell expansion, and overall growth, thereby increasing fruit size and yield in various plant species like kiwi, grapes, and cucumber.[4][5][6][7] **Forchlorfenuron** acts synergistically with natural auxins to stimulate these developmental processes.[2][4][5]

These application notes provide detailed protocols for the preparation, storage, and use of **Forchlorfenuron** stock solutions for laboratory experiments, ensuring reproducibility and accuracy for researchers, scientists, and drug development professionals.

Properties of Forchlorfenuron

Forchlorfenuron is typically supplied as a white to off-white crystalline solid.[4][8]

Understanding its physical and chemical properties is crucial for preparing stable and effective solutions.

Property	Value	References
Synonyms	CPPU, KT-30, N-(2-Chloro-4-pyridyl)-N'-phenylurea	[9][10]
Molecular Formula	C ₁₂ H ₁₀ ClN ₃ O	[8][9]
Molecular Weight	247.68 g/mol	[1][8][11]
Appearance	White to off-white crystalline powder	[4][8]
Melting Point	165-170 °C	[4][8]
Stability	Stable solid at -20°C for ≥ 4 years. Hydrolytically stable at pH 5, 7, and 9.	[9][10]

Solubility Data

Forchlorfenuron is sparingly soluble in aqueous solutions but shows good solubility in various organic solvents.[9] For most laboratory applications, a concentrated stock solution is first prepared in an organic solvent and then diluted to the final working concentration in the aqueous experimental medium.

Solvent	Solubility	References
Dimethyl sulfoxide (DMSO)	~30 mg/mL	[9]
Dimethylformamide (DMF)	~30 mg/mL	[9]
Ethanol	149 g/L (149 mg/mL)	[4][8]
Methanol	119 g/L (119 mg/mL)	[4][8]
Acetone	127 g/L (127 mg/mL)	[12]
Water (pH 6.4, 21°C)	39 mg/L (0.039 mg/mL)	[8][10]

Experimental Protocols

Safety Precautions: Always handle **Forchlorfenuron** powder and concentrated solutions in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Protocol 1: Preparation of a Concentrated Stock Solution (e.g., 10 mg/mL in DMSO)

This protocol describes the preparation of a high-concentration stock solution in an organic solvent, which is the recommended practice due to **Forchlorfenuron**'s low aqueous solubility. [9]

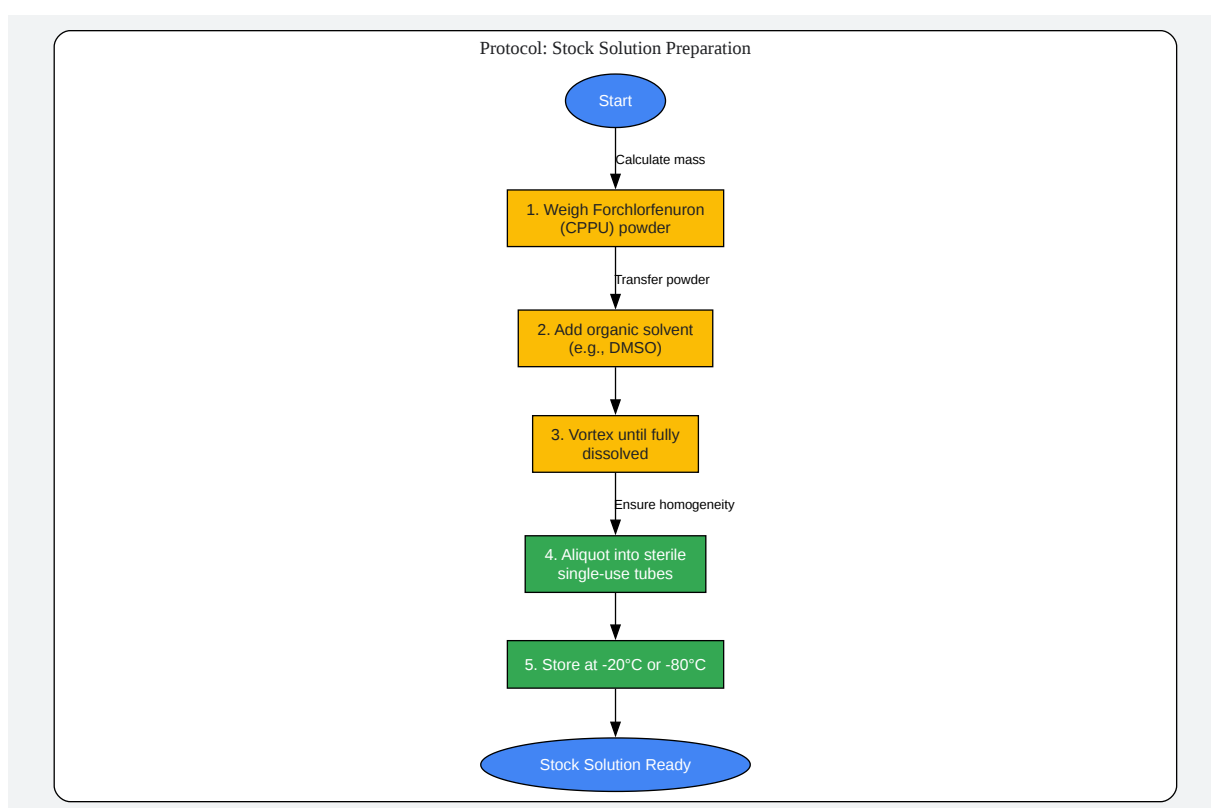
Materials:

- **Forchlorfenuron** (crystalline solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Pipettes

Procedure:

- **Calculate Required Mass:** Determine the desired concentration and volume of the stock solution. For example, to prepare 5 mL of a 10 mg/mL stock solution, you will need 50 mg of **Forchlorfenuron**.
- **Weigh Forchlorfenuron:** Accurately weigh the calculated amount of **Forchlorfenuron** powder using an analytical balance and place it into a sterile vial.
- **Add Solvent:** Add the calculated volume of DMSO to the vial. For the example above, add 5 mL of DMSO.

- Dissolve: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.[13]
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[13]



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Caption: Workflow for preparing a concentrated **Forchlorfenuron** stock solution.

Protocol 2: Preparation of an Aqueous Working Solution

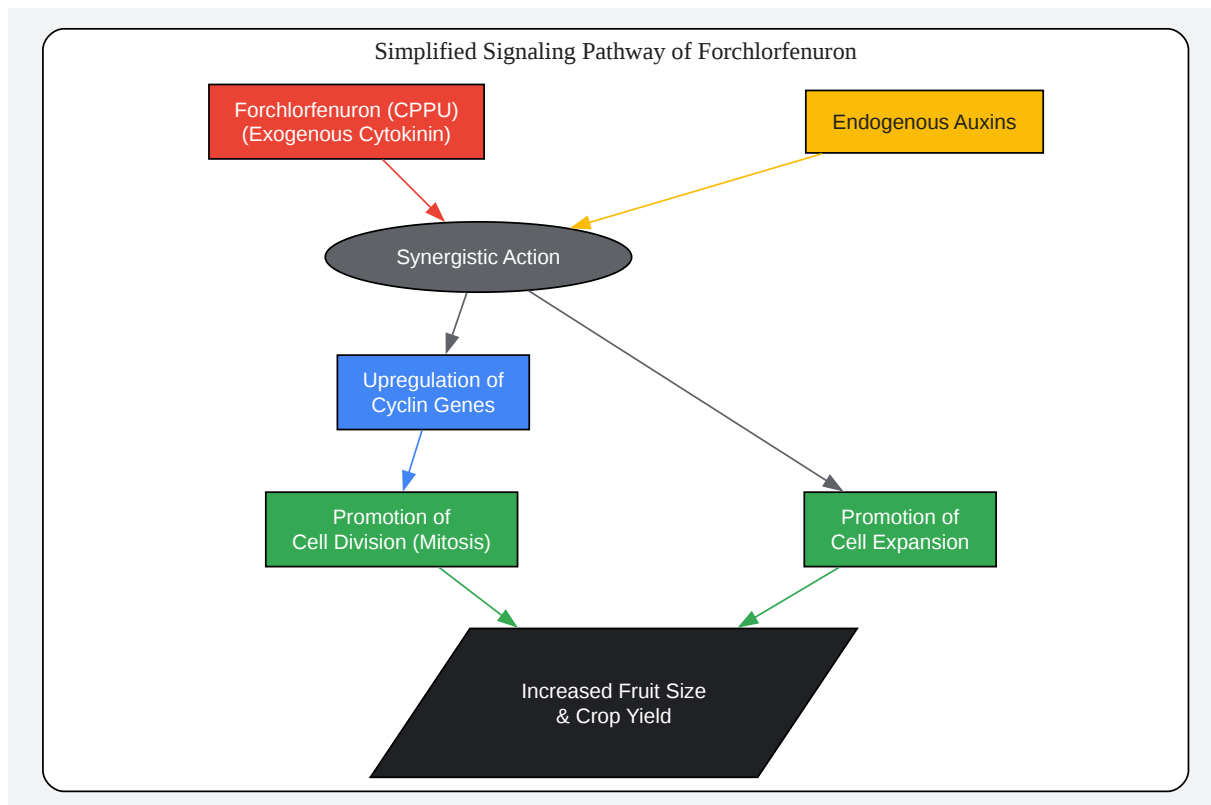
For most biological experiments, the concentrated organic stock solution must be diluted into an aqueous medium (e.g., cell culture medium, PBS).

Procedure:

- Thaw Stock: Thaw one aliquot of the concentrated **Forchlorfenuron** stock solution at room temperature.
- Calculate Dilution: Determine the volume of stock solution needed to achieve the desired final concentration in your aqueous medium. For example, to make 10 mL of a 10 µg/mL working solution from a 10 mg/mL stock:
 - $(10 \text{ mg/mL}) / (10 \text{ µg/mL}) = 1000\text{-fold dilution}$
 - $\text{Volume of stock} = 10 \text{ mL} / 1000 = 0.01 \text{ mL} = 10 \text{ µL}$
- Dilute: Add the calculated volume of the stock solution (10 µL) to the aqueous medium (9.99 mL).
- Mix: Mix immediately and thoroughly by vortexing or inverting the tube to prevent precipitation.
- Use Immediately: Aqueous solutions of **Forchlorfenuron** have limited stability and should be prepared fresh for each experiment. It is not recommended to store aqueous solutions for more than one day.[9]

Application and Mechanism of Action

Forchlorfenuron functions as a cytokinin by promoting cell division (cytokinesis) and differentiation.[5] This mechanism is fundamental to its application in plant tissue culture to stimulate callus growth and in agriculture to increase fruit size.

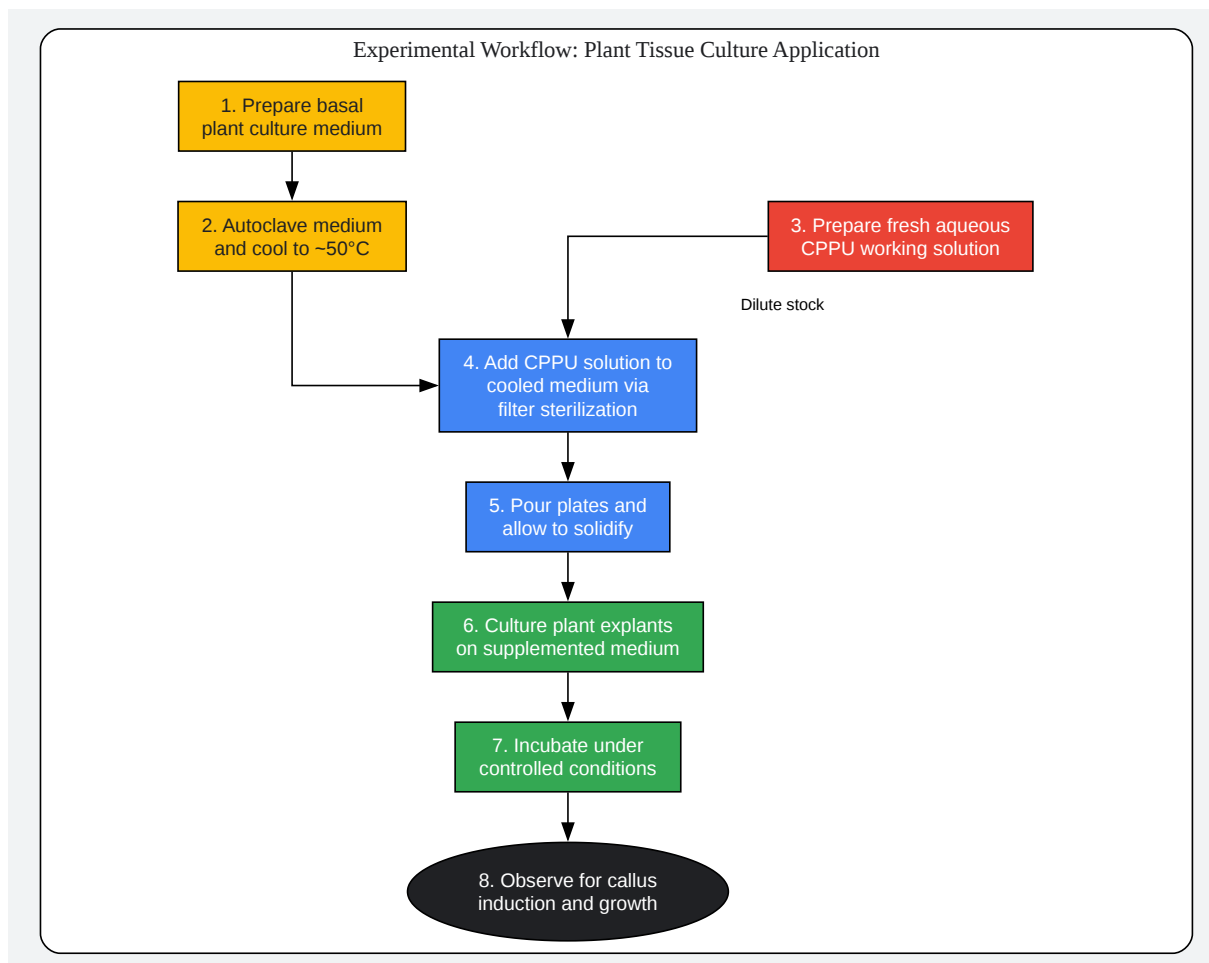


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Caption: **Forchlorfenuron** acts with auxins to promote cell division and expansion.

Example Experimental Workflow: Plant Tissue Culture

This workflow outlines the use of a **Forchlorfenuron** working solution to supplement plant culture media.



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Caption: Workflow for using **Forchlorfenuron** in plant tissue culture media.

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- To cite this document: BenchChem. [Application Notes and Protocols for Forchlorfenuron (CPPU) Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673536#preparing-forchlorfenuron-stock-solution-for-lab-experiments]

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